

Essential Safety and Operational Guide for Handling Bms-066

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Compound of Interest

Compound Name: Bms-066

Cat. No.: B1667158

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Bms-066**. It includes detailed operational and disposal plans to ensure laboratory safety and proper chemical management.

Compound Identification:

- Name: **Bms-066**
- Synonyms: BMS 066, BMS066
- CAS Number: 914946-88-6[1][2]
- Mechanism of Action: **Bms-066** is a potent inhibitor of IKK β (Inhibitor of nuclear factor kappa-B kinase subunit beta) and Tyk2 (Tyrosine Kinase 2) pseudokinase.[1]

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Bms-066**, a comprehensive approach to safety is crucial. This involves a combination of engineering controls and personal protective equipment to minimize exposure. The following table summarizes the required PPE and safety measures.

| Control | Requirement | Purpose |
|------------------------|---|---|
| Ventilation | Use only in a well-ventilated area, preferably within a chemical fume hood.[3] | To minimize inhalation of dust or aerosols. |
| Eye Protection | Chemical safety goggles or a face shield.[3] | To protect eyes from splashes or dust. |
| Hand Protection | Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[3] | To prevent skin contact. |
| Body Protection | Laboratory coat or impervious clothing.[3] | To protect skin and personal clothing from contamination. |
| Respiratory Protection | If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator. | To prevent inhalation of airborne particles. |

Handling and Storage Procedures

Proper handling and storage are vital to maintain the integrity of **Bms-066** and ensure the safety of laboratory personnel.

| Procedure | Guideline | Rationale |
|----------------------|---|--|
| Handling | Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. [3] [4] | To prevent accidental exposure and contamination. |
| Storage (Powder) | Store in a dry, dark place at -20°C for long-term storage (months to years) or 0-4°C for short-term storage (days to weeks). Keep container tightly closed. [2] | To ensure chemical stability and prevent degradation. |
| Storage (In Solvent) | Store at -80°C. Use within 6 months. Avoid repeated freeze-thaw cycles. [1] | To maintain the stability of the compound in solution. |

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is required.

| Exposure Type | First Aid Measures |
|---------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |
| Spill | Evacuate the area. Wear full personal protective equipment. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. ^[3] |

Disposal Plan

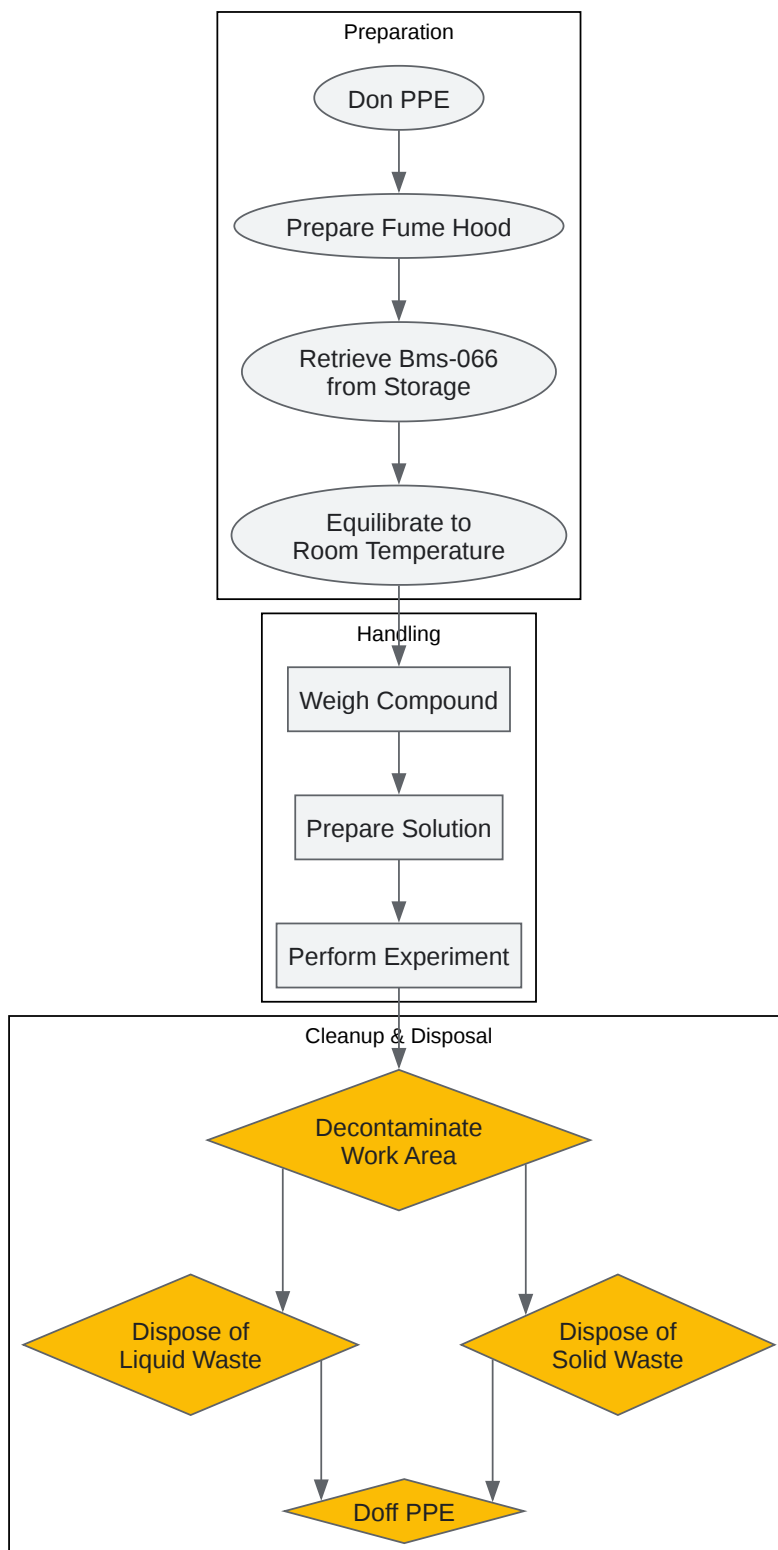
All waste materials must be disposed of in accordance with local, state, and federal regulations.

| Waste Type | Disposal Method |
|------------------------|--|
| Unused Bms-066 | Dispose of as hazardous chemical waste. Contact a licensed professional waste disposal service. |
| Contaminated Materials | All contaminated materials (e.g., gloves, lab coats, absorbent materials) should be placed in a sealed, labeled container and disposed of as hazardous waste. ^[3] |

Visualized Experimental Workflow and Signaling Pathway

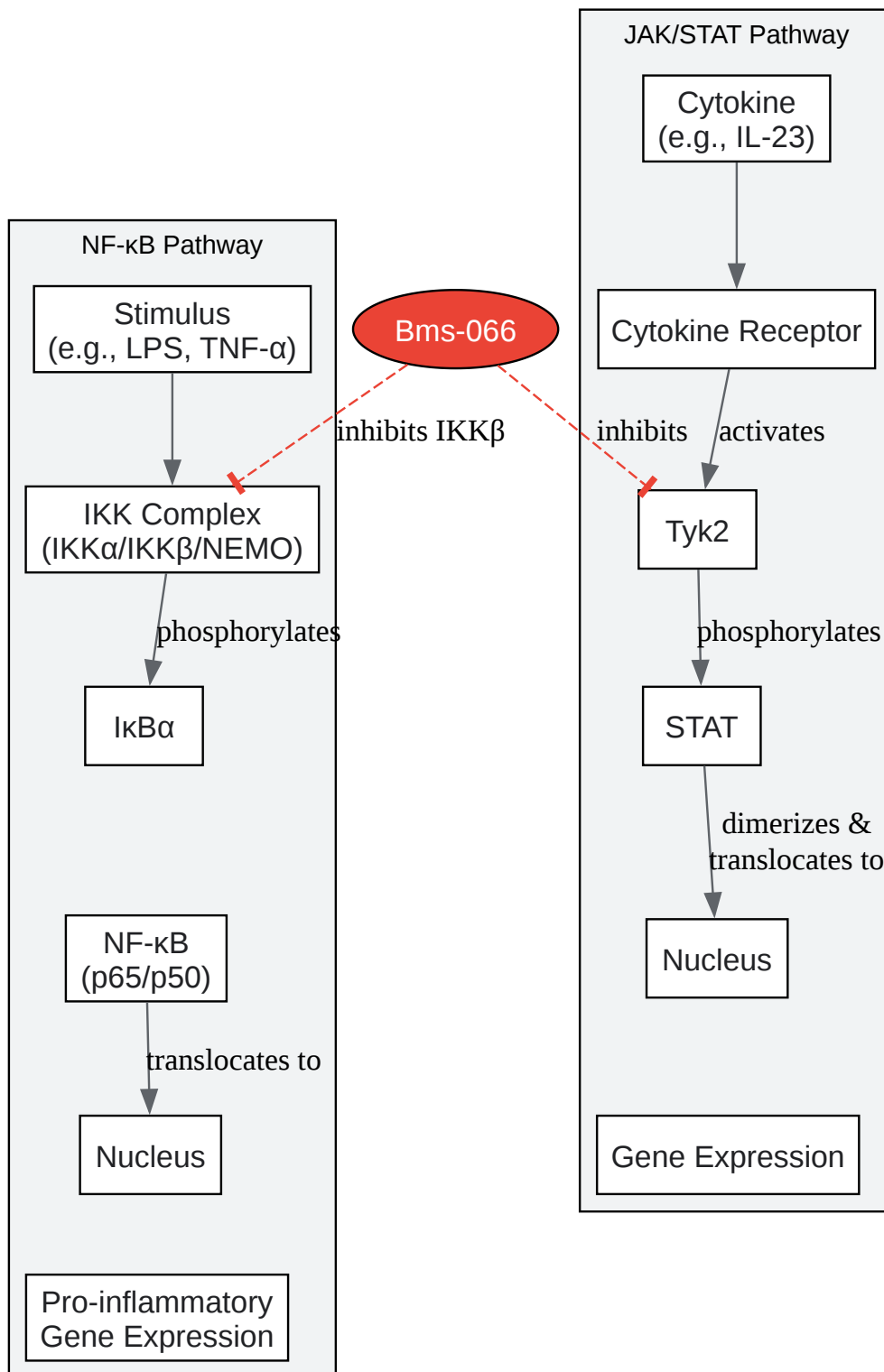
To further clarify the operational procedures and the compound's mechanism of action, the following diagrams are provided.

Experimental Workflow for Handling Bms-066



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Caption: A logical workflow for the safe handling of **Bms-066**, from preparation to disposal.

Bms-066 Inhibition of NF- κ B and JAK/STAT Pathways[Click to download full resolution via product page](#)

Caption: **Bms-066** inhibits the IKK β and Tyk2 kinases, blocking inflammatory signaling pathways.

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